

Deceth-3 chemical structure and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Deceth-3

Cat. No.: B1670125

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An In-depth Technical Guide to Deceth-3

Introduction

Deceth-3 is a non-ionic surfactant belonging to the family of ethoxylated fatty alcohols.[1] Chemically, it is the polyethylene glycol (PEG) ether of decyl alcohol. The "3" in its name signifies that it contains an average of three repeating units of ethylene oxide in its hydrophilic chain.[2] Its unique molecular structure, comprising both a water-loving (hydrophilic) head and an oil-loving (hydrophobic) tail, allows it to reduce the surface tension between immiscible liquids like oil and water.[1][3] This property makes it a highly effective emulsifying agent, wetting agent, and dispersant.[1][3]

Identified by the INCI name **Deceth-3**, it is also known by its chemical name, ethoxylated C10 alcohol, and the CAS number 26183-52-8.[1] Its primary applications are found within the cosmetics and personal care industries, where it is a common ingredient in hair dyes, cleansers, makeup removers, and skin care emulsions.[1][2][3]

Chemical Structure and Properties

Deceth-3's structure is characterized by a ten-carbon alkyl chain derived from decyl alcohol, which forms the hydrophobic portion, and a short polyoxyethylene chain, which constitutes the hydrophilic portion. The IUPAC name for this compound is 2-[2-(2-decoxyethoxy)ethoxy]ethanol.[4] The molecular formula is C₁₆H₃₄O₄. [4][5] This amphipathic nature governs its function as a surfactant, enabling the formation of stable emulsions.[1]

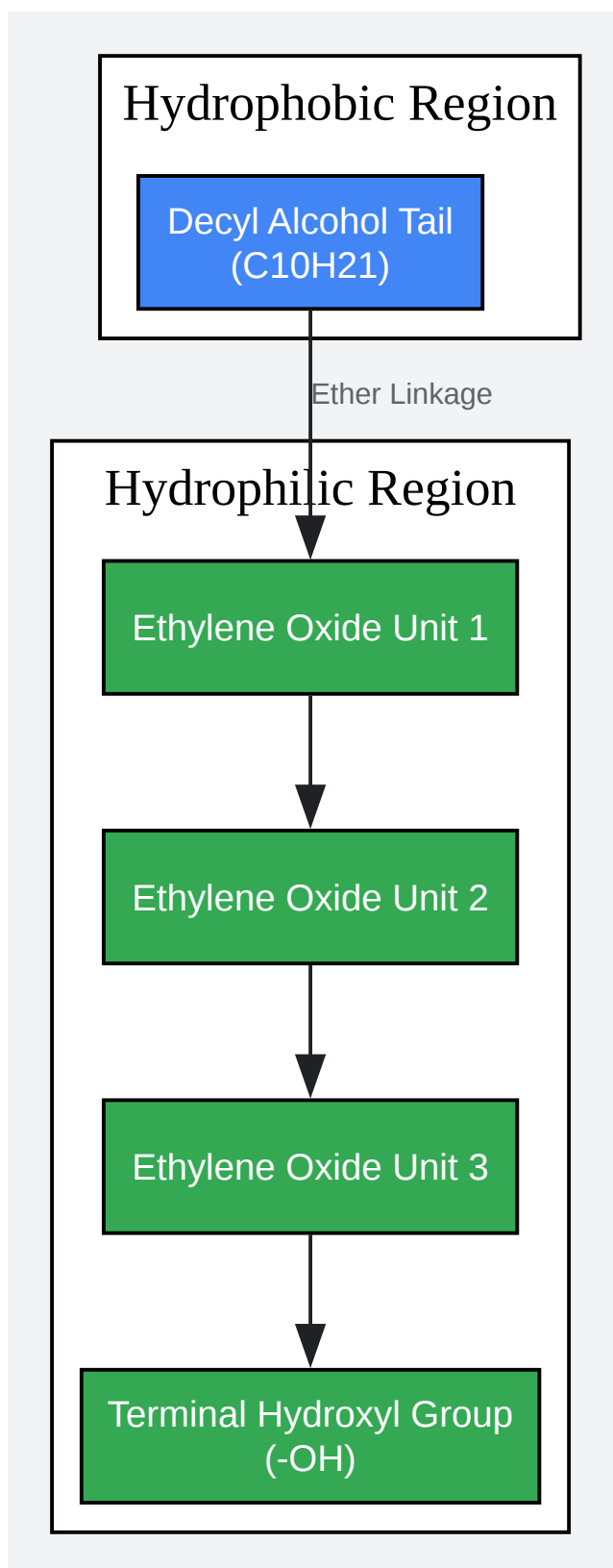
Quantitative Data

The key physicochemical properties of **Deceth-3** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	290.44 g/mol	[4] [5] [6]
Molar Mass	approx. 285 g/mol	[1]
Molecular Formula	C16H34O4	[4] [5]
CAS Number	26183-52-8	[1]
Appearance	Clear liquid (at room temperature)	[1] [3]
Density	approx. 0.93 g/mL (at 25°C)	[1]
Hydrophile-Lipophile Balance (HLB)	approx. 8.6	[1]
Solidification Point	approx. -17°C	[1]
Solubility	Poor in water (forms emulsions); Good in low aliphatic alcohols	[1]

Logical Relationship Diagram: Structural Components of Deceth-3

The following diagram illustrates the fundamental components of the **Deceth-3** molecule, highlighting the relationship between its hydrophobic and hydrophilic regions.



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Caption: Logical diagram of **Deceth-3**'s hydrophobic and hydrophilic components.

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **Deceth-3** are proprietary to manufacturers and not extensively published in public literature. However, the characterization of such a substance would typically involve standard analytical methodologies.

1. Purity and Composition Analysis:

- Methodology: High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) would be employed to separate and quantify the **Deceth-3** from unreacted decyl alcohol and other potential by-products. Mass Spectrometry (MS) coupled with these techniques (LC-MS or GC-MS) would confirm the molecular weight and structural integrity of the components. Nuclear Magnetic Resonance (NMR) spectroscopy would be used to confirm the chemical structure and the average number of ethoxylation units.

2. Determination of Physicochemical Properties:

- Methodology:
 - Surface Tension: A tensiometer (using methods like the Du Noüy ring or Wilhelmy plate) would be used to measure the reduction in surface tension of water at various concentrations of **Deceth-3** to evaluate its efficiency as a surfactant.
 - Critical Micelle Concentration (CMC): The CMC, the concentration at which micelles begin to form, would be determined by measuring changes in physical properties such as surface tension, conductivity, or light scattering as a function of surfactant concentration.
 - Emulsification Performance: Emulsions of oil and water would be prepared with **Deceth-3**. Their stability would be assessed over time through visual inspection, particle size analysis (e.g., dynamic light scattering), and microscopy to determine the emulsifier's effectiveness.

3. Safety and Irritation Assessment:

- Methodology: As noted by the Cosmetic Ingredient Review (CIR) Expert Panel, alkyl PEG ethers are assessed for safety and skin irritation potential.^{[2][4]} While specific protocols are not detailed in the search results, these assessments typically involve in vitro methods using

reconstructed human epidermis models or in vivo patch testing on human subjects under dermatological control to evaluate irritation and sensitization potential. The presence of impurities like 1,4-dioxane, a potential byproduct of ethoxylation, is also monitored, often using GC-MS techniques.[2]

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- To cite this document: BenchChem. [Deceth-3 chemical structure and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1670125#deceth-3-chemical-structure-and-molecular-weight>]

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